

Application Notes and Protocols for the Determination of Imibenconazole in Soil

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Compound of Interest

Compound Name: *Imibenconazole*

Cat. No.: *B1207236*

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Abstract

These application notes provide a detailed protocol for the quantitative analysis of the fungicide **imibenconazole** in soil matrices. The methodology is based on the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction procedure followed by instrumental analysis using High-Performance Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) or Gas Chromatography-Mass Spectrometry (GC-MS). This document is intended for researchers, scientists, and professionals in drug development and environmental monitoring, offering a robust framework for the detection and quantification of **imibenconazole** residues in soil. While specific performance data for **imibenconazole** is not widely published, this protocol provides expected performance characteristics based on multi-residue methods for other triazole fungicides.^{[1][2][3]}

Introduction

Imibenconazole is a triazole fungicide used to control a variety of fungal diseases on fruits, vegetables, and ornamental plants. Its potential accumulation in agricultural soils necessitates the development of sensitive and reliable analytical methods to monitor its presence and ensure environmental safety. Soil, being a complex matrix, presents analytical challenges requiring efficient extraction and clean-up procedures to minimize matrix interference.^[1] The QuEChERS method has been demonstrated to be an effective approach for the extraction of a wide range of pesticides from soil samples.^{[1][4]} This document outlines a comprehensive workflow, from sample preparation to instrumental analysis, for the determination of **imibenconazole** in soil.

Experimental Protocols

Sample Preparation and Extraction (QuEChERS Method)

This protocol is adapted from established QuEChERS methods for pesticide residue analysis in soil.^{[1][4]}

Materials:

- Homogenized soil sample
- Deionized water
- Acetonitrile (ACN), HPLC grade
- Magnesium sulfate (MgSO_4), anhydrous
- Sodium chloride (NaCl)
- Trisodium citrate dihydrate
- Disodium citrate sesquihydrate
- 50 mL polypropylene centrifuge tubes
- 15 mL polypropylene centrifuge tubes containing dSPE sorbent (e.g., PSA and C18)
- High-speed centrifuge
- Vortex mixer

Procedure:

- Weigh 10 g of a homogenized soil sample into a 50 mL centrifuge tube.
- Add 10 mL of deionized water to the tube and vortex for 30 seconds to hydrate the soil.
- Add 10 mL of acetonitrile to the tube.
- Cap the tube and shake vigorously for 1 minute.

- Add the QuEChERS extraction salts (4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium citrate sesquihydrate).
- Immediately cap and shake vigorously for 1 minute.
- Centrifuge the tube at ≥4000 rpm for 5 minutes.
- Transfer a 1 mL aliquot of the upper acetonitrile layer to a 15 mL dSPE tube containing primary secondary amine (PSA) and C18 sorbent.
- Vortex the dSPE tube for 30 seconds.
- Centrifuge at ≥4000 rpm for 5 minutes.
- The resulting supernatant is the final extract for analysis.

Instrumental Analysis

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system coupled to a tandem mass spectrometer (MS/MS) with an electrospray ionization (ESI) source.

Chromatographic Conditions (Typical):

- Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μm)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: A typical gradient would start with a high percentage of mobile phase A, ramping up to a high percentage of mobile phase B to elute the analyte, followed by a re-equilibration step.
- Flow Rate: 0.3 - 0.5 mL/min
- Injection Volume: 5 - 10 μL

- Column Temperature: 40 °C

MS/MS Parameters (Representative for a Triazole Fungicide):

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Multiple Reaction Monitoring (MRM): Specific precursor and product ion transitions for **imibenconazole** would need to be optimized. At least two transitions are typically monitored for confirmation.
- Collision Energy and other source parameters: These would be optimized for the specific instrument and analyte.

Instrumentation:

- Gas Chromatograph (GC) coupled to a mass spectrometer (MS) or tandem mass spectrometer (MS/MS).

Chromatographic Conditions (Typical):

- Column: A low-bleed capillary column suitable for pesticide analysis (e.g., 30 m x 0.25 mm, 0.25 µm film thickness, 5% phenyl-methylpolysiloxane).
- Carrier Gas: Helium at a constant flow rate.
- Oven Temperature Program: A programmed temperature ramp is used to achieve separation, for example, starting at 70°C, ramping to 280°C.[3]
- Injection Mode: Splitless injection.
- Injection Volume: 1 µL.

MS Parameters (Representative):

- Ionization Mode: Electron Ionization (EI)
- Acquisition Mode: Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) for higher selectivity and sensitivity. Specific ions for **imibenconazole** would need to be

determined.

Data Presentation

The following tables present representative quantitative data for the analysis of triazole fungicides in soil, which can be expected to be similar for **imibenconazole** upon method validation.

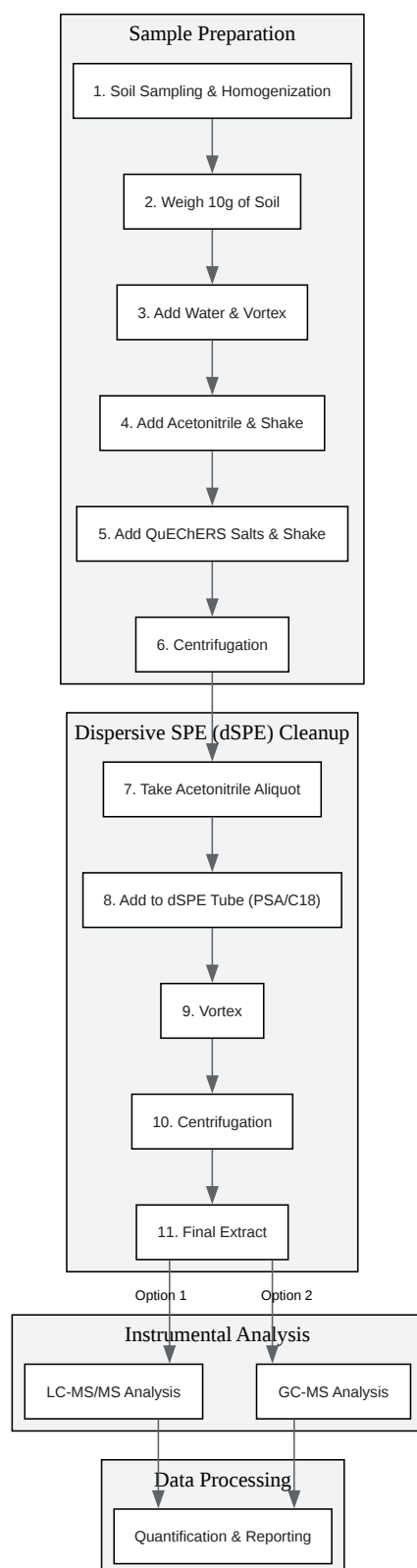
Table 1: Representative LC-MS/MS Method Performance

Parameter	Expected Value	Reference
Linearity (R^2)	> 0.99	[4]
Limit of Detection (LOD)	0.001 - 0.01 mg/kg	[2]
Limit of Quantification (LOQ)	0.003 - 0.05 mg/kg	[2][3]
Recovery (%)	70 - 120%	[2][3]
Precision (RSD %)	< 20%	[2][3]

Table 2: Representative GC-MS Method Performance

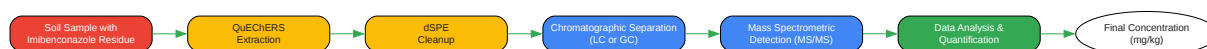
Parameter	Expected Value	Reference
Linearity (R^2)	> 0.99	[5]
Limit of Detection (LOD)	0.005 - 0.02 mg/kg	[3]
Limit of Quantification (LOQ)	0.01 - 0.1 mg/kg	[3]
Recovery (%)	70 - 120%	[3][5]
Precision (RSD %)	< 20%	[3][5]

Visualizations



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Caption: Experimental workflow for **Imibenconazole** analysis in soil.



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Caption: Logical flow of the analytical method.

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